

Application Notes and Protocols for Liquid Monomethyl Glutarate

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Compound of Interest

Compound Name: Monomethyl glutarate

Cat. No.: B073577

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This document provides detailed guidelines for the safe handling and optimal storage of liquid **Monomethyl glutarate** (MMG). Adherence to these procedures is crucial to ensure the integrity of the compound and the safety of laboratory personnel.

Product Information and Physical Properties

Monomethyl glutarate is a dicarboxylic acid monoester. It is a colorless to almost colorless clear liquid.

Property	Value
Molecular Formula	C6H10O4
Molecular Weight	146.14 g/mol
Boiling Point	150-151 °C/10 mmHg[1]
Density	1.169 g/mL at 25 °C[1]
Flash Point	>230 °F (>110 °C) - closed cup[1]
Solubility	Slightly soluble in water.[1] Soluble in Chloroform, Methanol (Slightly).[1]

Safety and Handling Precautions

Monomethyl glutarate is classified as a substance that causes skin and serious eye irritation.
[2][3] All handling should be performed in a well-ventilated area.

2.1 Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is essential when handling **Monomethyl glutarate**.

- Eye Protection: Always wear appropriate protective eyeglasses or chemical safety goggles.
[4]
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[4]
- Respiratory Protection: For operations where inhalation of vapors or aerosols is possible, use a multi-purpose combination respirator cartridge.
- Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.[4]

2.2 First Aid Measures

In case of exposure, follow these first aid protocols:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]
- On Skin: Wash off with soap and plenty of water. If skin irritation occurs, get medical advice/attention.[2]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration.[2]
- If Swallowed: Rinse mouth with water. Never give anything by mouth to an unconscious person.[2]

Storage Procedures

Proper storage is critical to maintain the stability of **Monomethyl glutarate**.

3.1 Storage Conditions

Store the compound in a tightly closed container in a dry and well-ventilated place.^[4] The recommended storage temperature for the neat liquid is -20°C for long-term stability.^{[5][6]}

3.2 Stability and Shelf-Life

The stability of **Monomethyl glutarate** varies based on the storage conditions.

Storage Condition	Form	Duration
-20°C	Liquid (Neat)	≥ 2 years ^{[5][6]}
-80°C	In Solvent	1 year ^[5]
-20°C	In Solvent	1 month ^[5]
Room Temperature	Liquid (Neat)	Sealed in dry conditions. ^[1]

3.3 Incompatible Materials

Avoid contact with strong oxidizing agents, strong acids, and strong bases.^{[7][8]}

Experimental Protocols: Stock Solution Preparation

This protocol outlines the steps for preparing a stock solution of **Monomethyl glutarate** for experimental use.

4.1 Materials

- **Monomethyl glutarate**
- Appropriate solvent (e.g., DMSO)
- Sterile, amber glass vials with screw caps
- Calibrated pipettes and sterile tips

- Vortex mixer

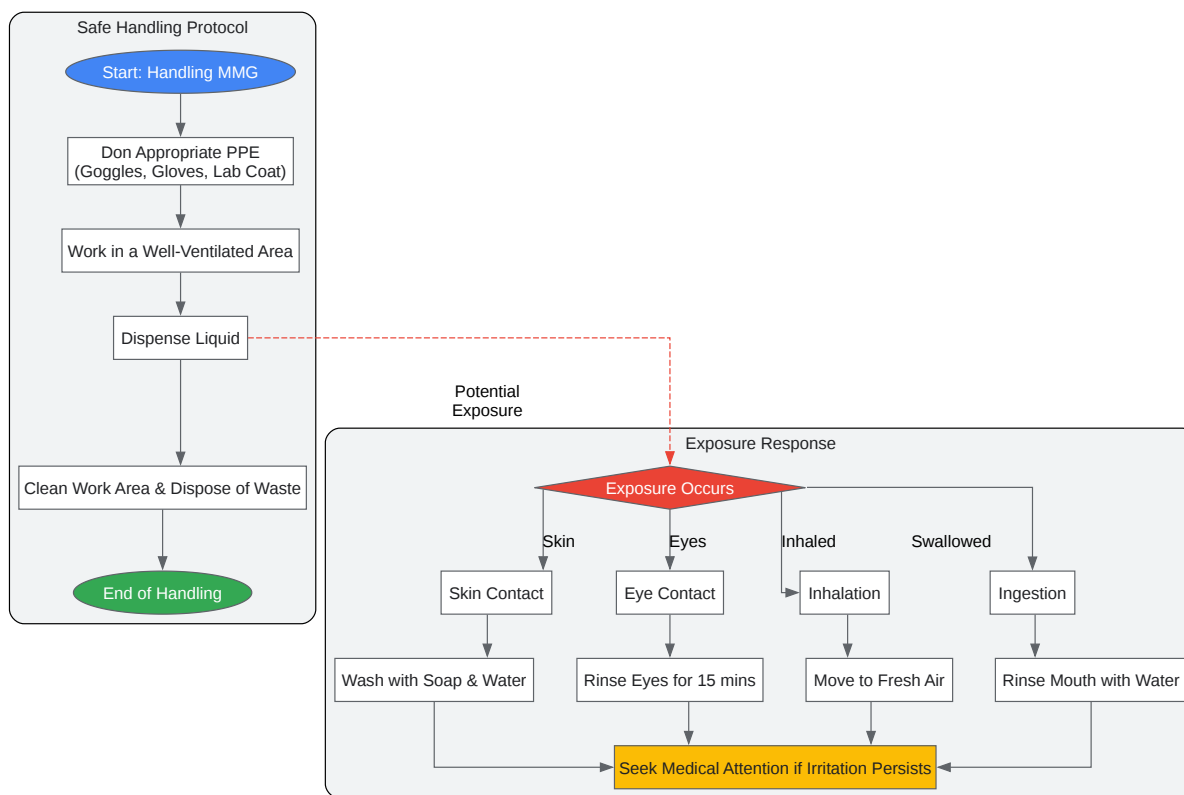
4.2 Procedure

- Equilibrate the container of **Monomethyl glutarate** to room temperature before opening.
- In a biological safety cabinet or fume hood, carefully measure the required volume of **Monomethyl glutarate** using a calibrated pipette.
- Dispense the **Monomethyl glutarate** into a sterile vial.
- Add the appropriate volume of solvent to the vial to achieve the desired concentration.
- Cap the vial tightly and vortex until the solution is homogeneous.
- For long-term storage of the stock solution, it is recommended to aliquot the solution into smaller, single-use vials to avoid repeated freeze-thaw cycles.^[5]
- Store the aliquots at -80°C for up to one year or at -20°C for up to one month.^[5]

Workflow and Logic Diagrams

5.1 Handling and First Aid Workflow

The following diagram illustrates the general workflow for safely handling **Monomethyl glutarate** and the appropriate first aid responses in case of exposure.

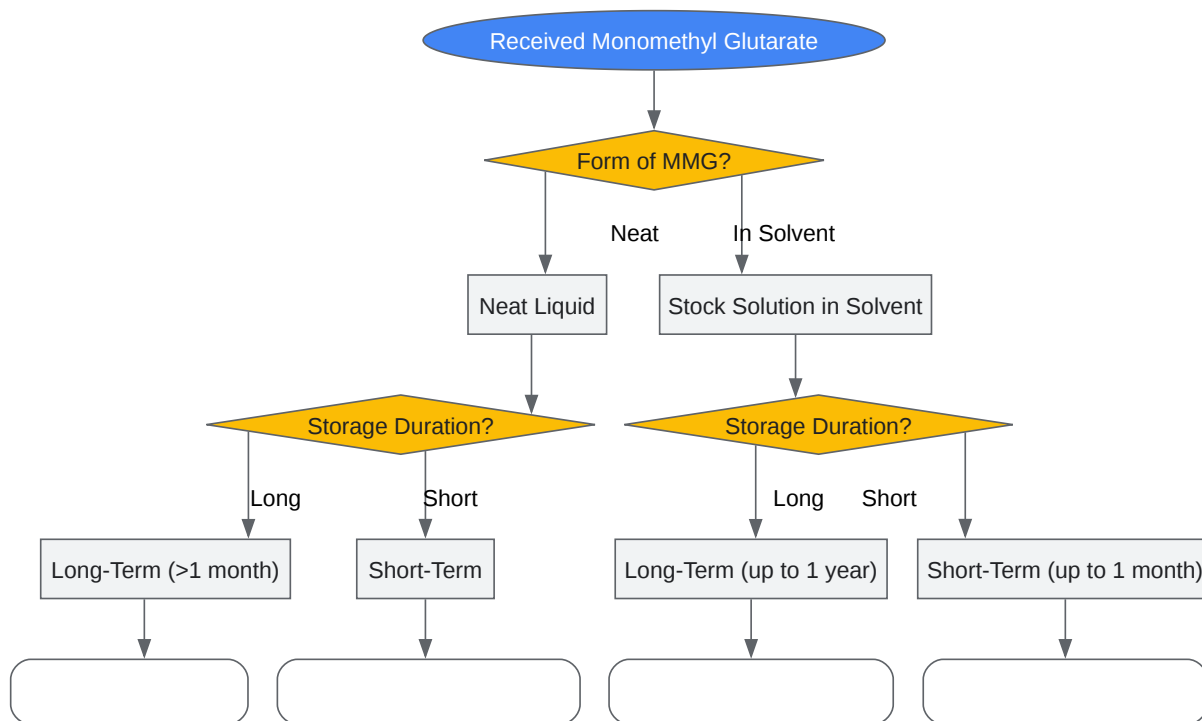


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Caption: Workflow for handling **Monomethyl glutarate** and first aid procedures.

5.2 Storage and Stability Logic

This diagram outlines the decision-making process for the appropriate storage of **Monomethyl glutarate** based on its form and intended duration of storage.



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Caption: Decision tree for the storage of **Monomethyl glutarate**.

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